

Application Note: Quantitative Analysis of Alimemazine and its Metabolites by LC-MS/MS

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Compound of Interest

Compound Name: *Alimemazine*
CAS No.: *14101-45-2; 84-96-8*
Cat. No.: *B15611481*

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Abstract

This application note presents a detailed and robust Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for the quantitative analysis of the antihistaminic and sedative agent, **alimemazine**, in human plasma. Furthermore, it provides an overview of the primary metabolic pathways of **alimemazine** and guidance for the analysis of its major metabolites. The protocol employs a straightforward liquid-liquid extraction (LLE) procedure for sample preparation, ensuring high recovery and minimal matrix effects. Chromatographic separation is achieved on a C18 reversed-phase column, followed by detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This method is highly sensitive and specific, making it suitable for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring.

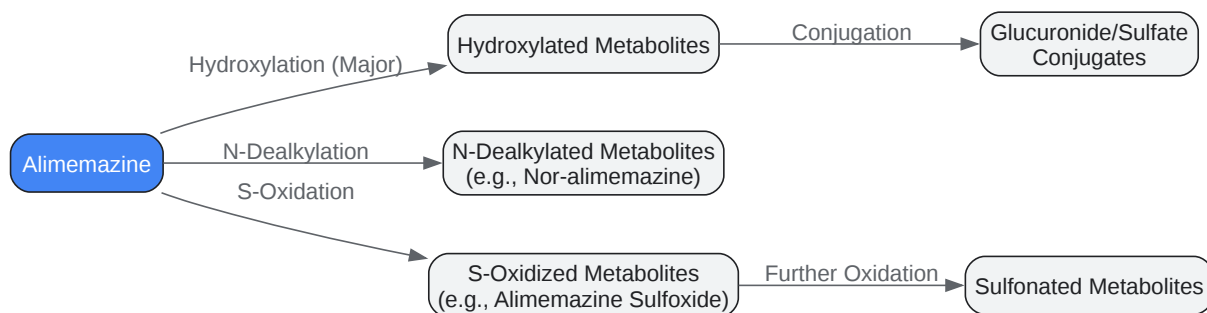
Introduction

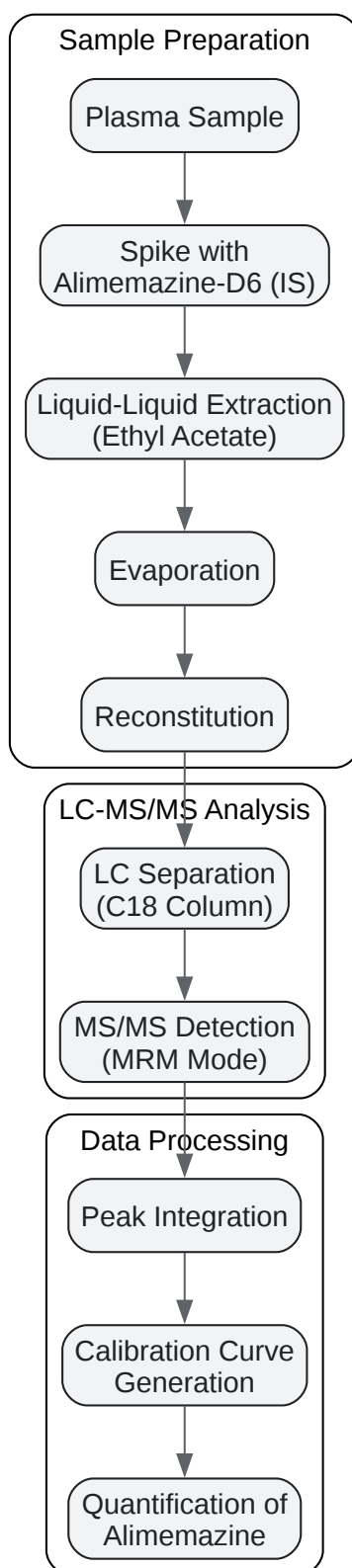
Alimemazine, also known as trimeprazine, is a phenothiazine derivative with antihistaminic, sedative, hypnotic, and antiemetic properties.^[1] It is primarily utilized as an antipruritic agent to

alleviate itching associated with various dermatological conditions.[1] Accurate and reliable quantification of **alimemazine** in biological matrices is essential for understanding its pharmacokinetic profile and ensuring therapeutic efficacy and safety. LC-MS/MS has become the gold standard for bioanalytical studies due to its high sensitivity, selectivity, and speed.[2] This document outlines a validated LC-MS/MS method for the determination of **alimemazine** in human plasma and discusses the analytical approach for its key metabolites.

Metabolic Pathway of Alimemazine

Alimemazine undergoes extensive metabolism in the liver. The primary metabolic transformations include hydroxylation, N-dealkylation, S-oxidation, and sulfonation. A study in rats identified fourteen phenothiazine derivatives in urine, with the structures of nine metabolites being elucidated as hydroxy, N-dealkyl, S-oxide, and sulfone derivatives. Hydroxylated compounds were found to be the major metabolites.





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References

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